

Certificate of Analysis: 2,6-Dimethylnaphthalene-D12 - A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dimethylnaphthalene-D12

Cat. No.: B1472514

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive explanation of a typical Certificate of Analysis (CofA) for **2,6-Dimethylnaphthalene-D12**. This deuterated aromatic hydrocarbon is a crucial internal standard in mass spectrometry-based quantitative analysis, particularly in pharmacokinetic studies and environmental analysis. Understanding the data presented in its CofA is paramount for ensuring the accuracy and reliability of experimental results.

Product Information and Specifications

A Certificate of Analysis for a high-purity deuterated compound like **2,6-Dimethylnaphthalene-D12** typically begins with fundamental product information and a summary of its specifications. This section provides a quick overview of the product's identity and quality.

Parameter	Specification	Result
Product Name	2,6-Dimethylnaphthalene-D12	Conforms
CAS Number	350820-12-1	Conforms
Molecular Formula	C ₁₂ D ₁₂	Conforms
Molecular Weight	168.30 g/mol	Conforms
Appearance	White to off-white solid	Conforms
Solubility	Soluble in Toluene, Chloroform, Methanol	Conforms

Quantitative Analytical Data

This section presents the core quantitative data that defines the purity and isotopic integrity of the material. These values are critical for accurate quantification in isotope dilution mass spectrometry.

Test	Method	Result
Chemical Purity (by HPLC)	High-Performance Liquid Chromatography	99.8%
Chemical Purity (by GC-MS)	Gas Chromatography-Mass Spectrometry	99.9%
Isotopic Enrichment	Mass Spectrometry	99.5 atom % D
Residual Solvents	Gas Chromatography-Flame Ionization Detection (GC-FID)	See Table 3
Elemental Analysis	Combustion Analysis	See Table 4

Table 3: Residual Solvent Analysis

Residual solvents are trace amounts of solvents that may be present from the synthesis and purification processes. Their levels are strictly controlled as they can interfere with analytical results and may have toxicological implications.

Solvent	Concentration (ppm)	Limit (ppm)
Hexane	< 5	290
Toluene	25	890
Methanol	< 10	3000

Table 4: Elemental Analysis

Elemental analysis provides the percentage composition of elements in the compound, which serves as a fundamental check of its chemical formula.

Element	Theoretical (%)	Experimental (%)
Carbon (C)	85.66	85.61
Deuterium (D)	14.34	14.39

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and validation of the analytical data. The following are typical protocols for the key experiments cited in this Certificate of Analysis.

Identity by ^1H -NMR

- Objective: To confirm the structural identity of the compound and the absence of significant protonated impurities.
- Methodology: A sample of **2,6-Dimethylnaphthalene-D12** is dissolved in a suitable deuterated solvent (e.g., Chloroform-d). The ^1H -NMR spectrum is recorded on a 400 MHz or higher spectrometer. The spectrum is analyzed for the presence and integration of any residual proton signals. For a fully deuterated compound, the proton signals should be minimal.

Chemical Purity by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chemical purity of the compound by separating it from any non-volatile or less volatile impurities.
- Methodology:
 - Instrumentation: A standard HPLC system with a UV detector.
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 254 nm.
 - Procedure: A standard solution of the sample is prepared and injected into the HPLC system. The purity is calculated based on the area percentage of the main peak relative to the total peak area.

Chemical Purity and Isotopic Enrichment by Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To assess the chemical purity and determine the isotopic enrichment of the compound.
- Methodology:
 - Instrumentation: A GC system coupled to a mass spectrometer.
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
 - Carrier Gas: Helium.
 - Oven Program: A temperature gradient suitable for eluting 2,6-Dimethylnaphthalene.
 - Ionization: Electron Ionization (EI) at 70 eV.

- Procedure: A solution of the sample is injected into the GC. The mass spectrometer scans for the molecular ions of the deuterated compound and any potential protonated analogs. The chemical purity is determined by the area percentage of the main peak in the total ion chromatogram. The isotopic enrichment is calculated by comparing the intensities of the mass ions corresponding to the fully deuterated species (D12) and any partially deuterated species (D0-D11).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Residual Solvent Analysis by Gas Chromatography-Flame Ionization Detection (GC-FID)

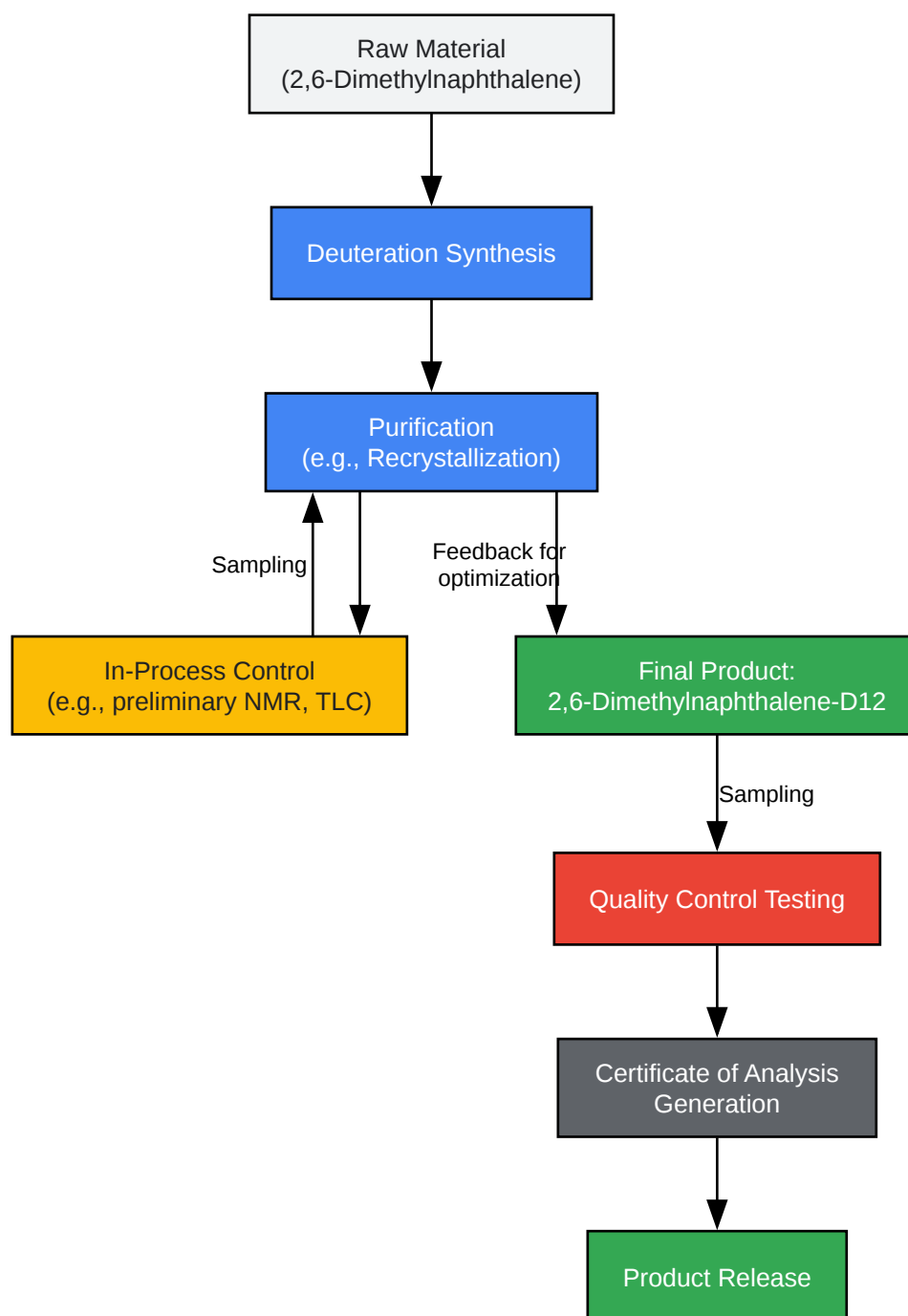
- Objective: To identify and quantify any residual volatile organic solvents.
- Methodology:
 - Instrumentation: A GC system with a Flame Ionization Detector (FID) and a headspace autosampler.
 - Column: A column suitable for volatile organic compounds (e.g., DB-624).
 - Carrier Gas: Helium or Hydrogen.[\[4\]](#)
 - Oven Program: A temperature program designed to separate common laboratory solvents.
 - Procedure: A known amount of the sample is dissolved in a high-boiling point solvent (e.g., dimethyl sulfoxide) in a headspace vial. The vial is heated to allow the volatile solvents to partition into the headspace. A sample of the headspace gas is then injected into the GC. Quantification is performed by comparing the peak areas of the detected solvents to those of a known standard.[\[5\]](#)[\[6\]](#)

Elemental Analysis

- Objective: To determine the elemental composition of the compound.
- Methodology: The sample undergoes combustion in a high-temperature furnace. The resulting gases (CO₂, H₂O, N₂, etc.) are separated and quantified by a detector. For deuterated compounds, the deuterium content is determined.

Visualization of Analytical Workflow and Data Relationships

The following diagrams illustrate the logical flow of the quality control process and the relationship between the different analytical tests performed.



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Quality Control Workflow for Deuterated Compound Synthesis.



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Logical Relationship of Tests in a Certificate of Analysis.

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